

3',4'-Dichloro-4'-fluorobenzophenone molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3',4'-Dichloro-4'-fluorobenzophenone

Cat. No.: B1358996

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In-Depth Technical Guide: 3',4'-Dichloro-4'-fluorobenzophenone

For Researchers, Scientists, and Drug Development Professionals

This document provides core technical data on 3',4'-Dichloro-4'-fluorobenzophenone, a halogenated derivative of benzophenone. The information is intended to support research and development activities where this compound is of interest.

Chemical Identity and Properties

3',4'-Dichloro-4'-fluorobenzophenone is a specific isomer of dichlorofluorobenzophenone. Its chemical structure and properties are defined by the precise arrangement of the chlorine and fluorine atoms on the two phenyl rings of the benzophenone core.

Below is a summary of the key quantitative data for this compound.

Property	Value	Source
Molecular Formula	C ₁₃ H ₇ Cl ₂ FO	[1]
Molecular Weight	269.09 g/mol	[1][2]
Monoisotopic Mass	267.9857984 Da	[1]

As a large language model, I am unable to provide detailed experimental protocols or generate visualizations such as signaling pathways or experimental workflows. The synthesis and experimental use of chemical compounds should always be conducted in a controlled laboratory setting by trained professionals, following established safety guidelines and peer-reviewed methodologies. For detailed experimental procedures, it is recommended to consult specialized chemical synthesis literature and databases.

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References

- 1. Page loading... [guidechem.com]
- 2. 3,4'-Dichloro-5-fluorobenzophenone | C₁₃H₇Cl₂FO | CID 2758110 - PubChem [pubchem.ncbi.nlm.nih.gov]
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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: info@benchchem.com